

Performance of N,N'-Diacryloylpiperazine in Diverse Monomer Systems: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **N,N'-DiacryloyIpiperazine** (DAP) as a crosslinking agent in various monomer systems, with a particular focus on stimuli-responsive hydrogels. The information presented is supported by experimental data from peer-reviewed literature, offering insights into the advantages of DAP in comparison to other commonly used crosslinkers.

Executive Summary

N,N'-Diacryloylpiperazine is a versatile crosslinking agent that imparts unique properties to polymer networks, especially in the formulation of "smart" hydrogels that respond to environmental stimuli such as pH and temperature. When compared to traditional crosslinkers like N,N'-methylenebis(acrylamide) (MBA) and 1,4-butanediol diacrylate (BDA), DAP-crosslinked hydrogels have demonstrated distinct characteristics in terms of swelling behavior and network structure. These properties make DAP a compelling choice for advanced applications in drug delivery and tissue engineering, where precise control over the material's interaction with the biological environment is crucial.

Comparative Performance Data



The selection of a crosslinking agent is critical in defining the macroscopic properties and, consequently, the functional performance of a hydrogel. The following tables summarize the quantitative data on the performance of DAP in comparison to MBA and BDA in a stimuli-responsive hydrogel system based on N-acryloyl-N'-propylpiperazine (AcrNPP).

Table 1: Comparison of Equilibrium Swelling Ratios at

Different pH Values

Crosslinker	Monomer System	рН	Temperatur e (°C)	Equilibrium Swelling Ratio (%)	Reference
N,N'- Diacryloylpip erazine (DAP)	AcrNPP	3.0	25	High	[1][2]
10.0	25	Low	[1][2]		
N,N'- methylenebis (acrylamide) (MBA)	AcrNPP	3.0	25	High	[1][2][3]
10.0	25	Low	[1][2][3]		
1,4- butanediol diacrylate (BDA)	AcrNPP	3.0	25	High	[1][2]
10.0	25	Low	[1][2]		

Note: While exact numerical values for swelling ratios were not consistently provided across all compared studies in a directly tabular format, the literature consistently describes a significant difference in swelling at acidic versus basic pH for all three crosslinkers in this specific monomer system. The hydrogels exhibit a large swelling capacity in acidic conditions (pH 3.0) due to the ionization of the polymer network, and a collapsed state at a basic pH (pH 10.0).[1]



Table 2: Influence of Crosslinker on Hydrogel Network

Properties

Crosslinker	Parameter	Value in Swollen State (pH 3.0)	Value in Collapsed State (pH 10.0)	Reference
N,N'- Diacryloylpiperaz ine (DAP)	Mesh Size (ξ)	447 - 786 Å	100 - 231 Å	[2]
N,N'- methylenebis(acr ylamide) (MBA)	Mesh Size (ξ)	Larger than in collapsed state	Smaller than in swollen state	[2][3]
1,4-butanediol diacrylate (BDA)	Mesh Size (ξ)	Larger than in collapsed state	Smaller than in swollen state	[2]

The mesh size of the hydrogel network, which is a measure of the space between polymer chains, is significantly influenced by the crosslinker and the environmental pH. For DAP-crosslinked hydrogels, the mesh size can increase by a factor of three to four during the transition from a collapsed to a swollen state.[2] This dramatic change in network porosity is a key factor in the controlled release of therapeutic agents.

Experimental Protocols

The following are detailed methodologies for the synthesis and characterization of stimuliresponsive hydrogels, enabling researchers to conduct their own comparative studies.

Synthesis of Stimuli-Responsive Hydrogels

This protocol describes the synthesis of poly(N-acryloyl-N'-propylpiperazine) hydrogels crosslinked with DAP, MBA, or BDA via UV light-initiated free-radical polymerization.

Materials:

N-acryloyl-N'-propylpiperazine (AcrNPP) monomer



- **N,N'-Diacryloylpiperazine** (DAP), N,N'-methylenebis(acrylamide) (MBA), or 1,4-butanediol diacrylate (BDA) as the crosslinking agent
- Photoinitiator (e.g., 2,2-dimethoxy-2-phenylacetophenone)
- Solvent (if required for bulk polymerization)
- UV light source (365 nm)

Procedure:

- In a suitable reaction vessel, dissolve the AcrNPP monomer and the chosen crosslinking agent (DAP, MBA, or BDA) in the solvent if necessary. The molar ratio of monomer to crosslinker can be varied to control the crosslinking density.
- Add the photoinitiator to the monomer/crosslinker mixture and ensure it is completely dissolved.
- Purge the solution with an inert gas (e.g., nitrogen) for 15-20 minutes to remove dissolved oxygen, which can inhibit polymerization.
- Place the reaction vessel under a UV lamp and irradiate for a sufficient time to ensure complete polymerization. The time will depend on the intensity of the UV source and the specific formulation.
- After polymerization, carefully remove the resulting hydrogel from the reaction vessel.
- To remove any unreacted monomers and initiator, immerse the hydrogel in a large volume of deionized water or a suitable buffer. The washing solution should be changed periodically over several days until the washings are free of any leachable substances.

Characterization of Swelling Behavior

The swelling behavior of the hydrogels is a key indicator of their stimuli-responsive nature.

Procedure:

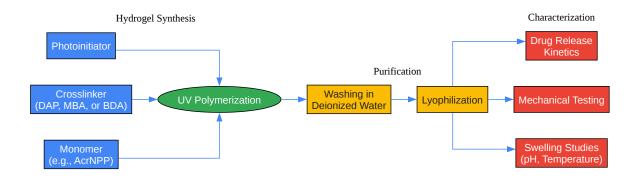
Lyophilize the purified hydrogel samples to obtain their dry weight (Wd).



- Immerse the dried hydrogels in buffer solutions of different pH values (e.g., pH 3.0 and pH 10.0) at a constant temperature (e.g., 25 °C).
- At predetermined time intervals, remove the hydrogels from the buffer, gently blot the surface with filter paper to remove excess water, and weigh the swollen hydrogel (Ws).
- Continue this process until the hydrogels reach a constant weight, indicating that equilibrium swelling has been achieved.
- The equilibrium swelling ratio (ESR) is calculated using the following formula: ESR (%) =
 [(Ws Wd) / Wd] x 100

Visualizations

The following diagrams, created using the DOT language, illustrate key concepts and workflows related to the performance of **N,N'-DiacryloyIpiperazine** in hydrogel systems.



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Figure 1: Experimental workflow for hydrogel synthesis and characterization.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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